

Application Note: Proposed Synthesis of 3-Bromo-1-methyl-1H-indazol-5-amine

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Compound of Interest

Compound Name: 3-Bromo-1-methyl-1H-indazol-5-amine

Cat. No.: B591999

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Introduction

3-Bromo-1-methyl-1H-indazol-5-amine is a substituted indazole derivative. The indazole core is a key structural motif in many pharmacologically active compounds, including kinase inhibitors used in oncology. The specific substitution pattern of this compound makes it a valuable building block for the synthesis of novel therapeutic agents. This document outlines a proposed multi-step synthesis for **3-Bromo-1-methyl-1H-indazol-5-amine**, based on established chemical transformations for analogous indazole systems.

Overall Proposed Synthesis Workflow

The proposed synthesis of **3-Bromo-1-methyl-1H-indazol-5-amine** is a three-step process commencing with the commercially available 5-nitro-1H-indazole. The subsequent steps involve a regioselective N-methylation, followed by bromination at the C3 position, and a final reduction of the nitro group to yield the target amine.



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- To cite this document: BenchChem. [Application Note: Proposed Synthesis of 3-Bromo-1-methyl-1H-indazol-5-amine]. BenchChem, [2025]. [Online PDF]. Available at:

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